

Personal protective equipment for handling (3R,5S)-3,5-Dihydroxyhexanoic acid

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Compound of Interest

Compound Name: (3R,5S)-3,5-Dihydroxyhexanoic acid

Cat. No.: B14210787

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Essential Safety and Handling Guide for (3R,5S)-3,5-Dihydroxyhexanoic Acid

Disclaimer: A specific Safety Data Sheet (SDS) for **(3R,5S)-3,5-Dihydroxyhexanoic acid** was not readily available. The following guidance is based on the safety profiles of structurally similar compounds, such as 3,5-Dihydroxybenzoic acid and 3-Hydroxyhexanoic acid. It is imperative to handle this compound with caution and adhere to the highest safety standards in a laboratory setting.

This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for handling **(3R,5S)-3,5-Dihydroxyhexanoic acid**.

Hazard Identification and Personal Protective Equipment

Based on analogous compounds, **(3R,5S)-3,5-Dihydroxyhexanoic acid** is presumed to be a potential irritant to the skin, eyes, and respiratory tract. The recommended personal protective equipment is detailed below.

Body Part	Recommended Protection	Rationale
Eyes/Face	Chemical safety goggles or a face shield	To protect against potential splashes that could cause serious eye irritation.
Hands	Chemical-resistant gloves (e.g., nitrile or neoprene)	To prevent skin contact and potential irritation.
Body	Laboratory coat	To protect skin and personal clothing from accidental spills.
Respiratory	Use in a well-ventilated area or under a fume hood	To minimize the inhalation of any dust or aerosols, which may cause respiratory irritation.

Operational Plan: Handling and Storage

Engineering Controls:

- Work in a well-ventilated laboratory, preferably within a chemical fume hood, to minimize exposure.
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.

Handling Procedures:

- Wash hands thoroughly with soap and water after handling.
- Avoid breathing any dust, fumes, or vapors that may be generated.
- Prevent contact with skin and eyes by wearing the appropriate PPE.
- Do not eat, drink, or smoke in the area where the chemical is handled.

Storage:

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents and strong bases.

Emergency Procedures

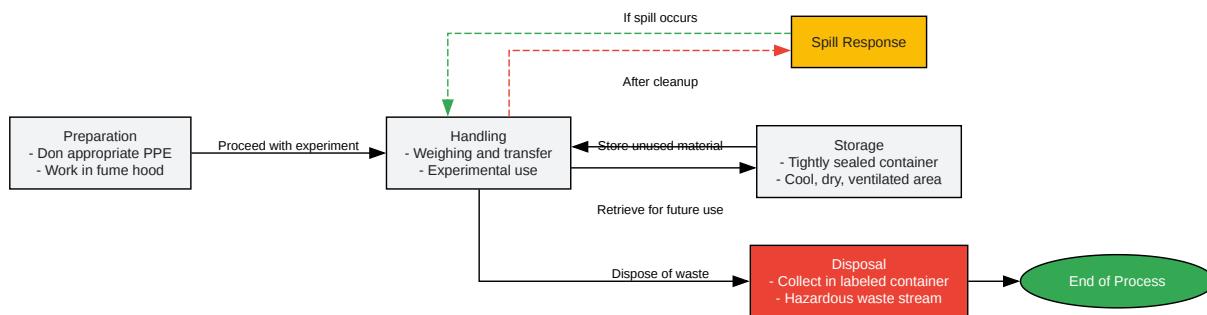
- In case of skin contact: Immediately wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical attention.
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing and seek medical advice if eye irritation persists.
- If inhaled: Move the person to fresh air and keep them in a position comfortable for breathing. If the person feels unwell, seek medical attention.
- If swallowed: Rinse the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.

Disposal Plan

Dispose of contents and container in accordance with local, regional, and national regulations. Waste should be handled as hazardous chemical waste.

- Collection: Collect waste in a clearly labeled, compatible container with a secure lid.
- Segregation: Do not mix with other waste streams unless explicitly permitted by your institution's hazardous waste disposal guidelines.
- Disposal: Arrange for pickup and disposal by a licensed hazardous waste management company.

Workflow for Handling (3R,5S)-3,5-Dihydroxyhexanoic Acid



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com